

# Navigating the Disposal of YM17E: A Guide to Safe Laboratory Practices

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## Compound of Interest

Compound Name: YM17E

Cat. No.: B3061551

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## Immediate Safety and Logistical Information for Researchers

The proper disposal of chemical reagents is a critical component of laboratory safety and environmental responsibility. For **YM17E**, a specific, publicly available Safety Data Sheet (SDS) with detailed disposal procedures is not readily accessible. In the absence of explicit instructions for **YM17E**, researchers must adhere to general best practices for chemical waste management and consult with their institution's Environmental Health and Safety (EHS) department. This guide provides a framework for the safe handling and disposal of **YM17E**, grounded in established laboratory safety protocols.

## Chemical and Physical Properties of YM17E

A summary of the known chemical and physical properties of **YM17E**, based on available data, is presented below. This information can be useful for EHS personnel in determining the appropriate waste stream.

| Property          | Value   | Source     |
|-------------------|---|------------|
| Molecular Formula | C40H58Cl2N6O2   | PubChem[1] |
| Molecular Weight  | 725.8 g/mol   | PubChem[1] |
| IUPAC Name        | 1-cycloheptyl-1-[[3-[[cycloheptyl-[[4-(dimethylamino)phenyl]carbamoyle]amino]methyl]phenyl]methyl]-3-[4-(dimethylamino)phenyl]urea; dihydrochloride | PubChem[1] |
| CAS Number        | 124884-99-7   | PubChem[1] |

## General Protocol for the Disposal of Laboratory Chemical Waste

The following is a step-by-step guide for the proper disposal of chemical waste, which should be applied to **YM17E** in the absence of specific instructions.

### 1. Waste Identification and Classification:

- Treat **YM17E** as a hazardous waste unless confirmed otherwise by your institution's EHS department.[2]
- Based on its chemical structure (containing aromatic amines and urea groups), it should be handled with care. It is known to be an inhibitor of acyl-CoA acyltransferase (ACAT).

### 2. Waste Segregation:

- Do not mix **YM17E** waste with other chemical waste streams unless explicitly permitted by your EHS department.
- Incompatible wastes must be kept separate to avoid violent reactions or the emission of flammable or poisonous gases.

- For example, acids and bases should be stored separately, and oxidizing agents should be kept away from organic compounds.

### 3. Proper Containerization:

- Use a container that is compatible with the chemical waste. The container must be in good condition, with no leaks or cracks.
- The container must be kept closed except when adding waste.

### 4. Labeling:

- Clearly label the waste container with "Hazardous Waste" and the full chemical name: **"YM17E"** or its IUPAC name.
- The label should also include the date when the waste was first added to the container.

### 5. Storage:

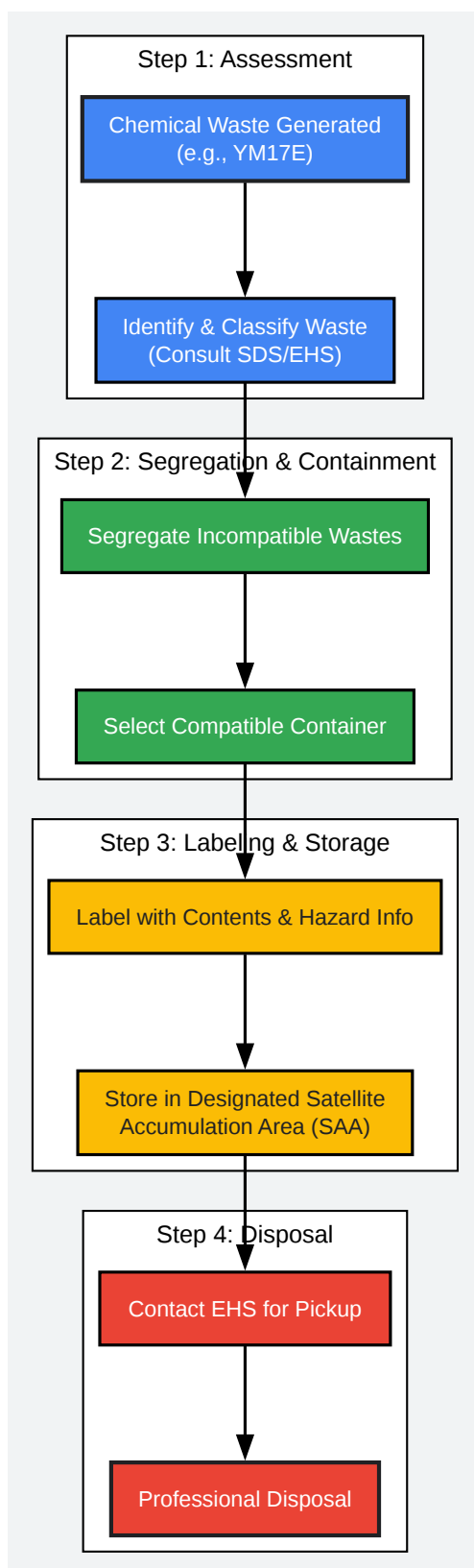
- Store the waste container in a designated and secure "Satellite Accumulation Area" (SAA).
- The storage area should have secondary containment to catch any potential leaks.

### 6. Arrange for Professional Disposal:

- Contact your institution's EHS department to schedule a pickup for the hazardous waste.
- Do not attempt to dispose of chemical waste down the drain or in the regular trash.

## Illustrative Workflow for Chemical Waste Disposal

The following diagram outlines the general decision-making process and procedural flow for the safe disposal of laboratory chemical waste.



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Caption: General workflow for the safe disposal of laboratory chemical waste.

Disclaimer: This information is intended as a general guide. Always prioritize your institution's specific protocols and consult with your EHS department for definitive guidance on the disposal of **YM17E** and other chemical wastes.

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## References

- 1. YM-17E | C<sub>40</sub>H<sub>58</sub>Cl<sub>2</sub>N<sub>6</sub>O<sub>2</sub> | CID 180288 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. vumc.org [vumc.org]
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